An In-depth Technical Guide to 18:1 Caproylamine PE

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Compound of Interest	
Compound Name:	*18:1 Caproylamine PE*
CAS No.:	*110796-31-1*
Cat. No.:	*B1502578*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **18:1 Caproylamine PE**, a functionalized phospholipid increasingly utilized in immunological research and drug delivery systems. We will delve into its chemical properties, applications, and the experimental protocols for its use, presenting quantitative data and visualizing key biological pathways.

Core Concepts: Understanding 18:1 Caproylamine PE

1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-(hexanoylamine), commonly known as **18:1 Caproylamine PE**, is a synthetic, amine-functionalized phospholipid.[1][2] Its structure features a phosphoethanolamine (PE) headgroup, two oleic acid (18:1) tails, and a caproyl (hexanoyl) amine group attached to the headgroup.[1][3][4] This unique structure imparts amphiphilic properties, with a hydrophilic head and two hydrophobic tails, allowing for its incorporation into

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lipid bilayers.[5] The terminal amine group provides a site for further chemical modifications, making it a versatile tool in various bioconjugation and drug delivery applications.

Chemical and Physical Properties

The key physicochemical properties of **18:1 Caproylamine PE** are summarized in the table below, providing essential information for its handling, storage, and application in experimental setups.

Property	Value	Reference(s)
Full Chemical Name	1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-(hexanoylamine)	[1]
Molecular Formula	C47H89N2O9P	[4]
Molecular Weight	857.19 g/mol	[3]
CAS Number	110796-31-1	[4]
Physical State	Powder	
Purity	>99%	
Storage Temperature	-20°C	[4]

Key Applications and Experimental Protocols

18:1 Caproylamine PE has emerged as a valuable tool in several areas of biomedical research, primarily due to its ability to interact with the CD1 antigen presentation system and its utility in forming functionalized liposomes.

Competitive ELISA for Lipid-CD1 Binding Studies

A significant application of **18:1 Caproylamine PE** is in competitive enzyme-linked immunosorbent assays (ELISAs) to determine the binding affinities of other lipids for CD1 molecules, particularly CD1d.[1][2][6] In this assay, **18:1 Caproylamine PE** acts as a known competitor lipid.

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This protocol outlines the general steps for a competitive ELISA to measure the binding of a test lipid to human CD1d molecules.

- Plate Coating: Coat a 96-well plate with goat anti-mouse IgG Fc antibody.
- CD1d Binding: Add human CD1d-mouse IgG1 fusion protein (hCD1d dimer) to the wells and incubate to allow binding to the coated antibody.
- Competitive Binding: Prepare a solution containing a fixed concentration of a biotinylated indicator lipid (e.g., 18:1 Biotinyl PE) and varying concentrations of the test lipid and **18:1 Caproylamine PE** (as a positive control competitor).[2][6]
- Incubation: Add the lipid mixtures to the CD1d-coated wells and incubate overnight at 37°C.
- Detection: Wash the plates and add horseradish peroxidase (HRP)-labeled avidin to detect the bound biotinylated indicator lipid.
- Substrate Addition: Add a suitable HRP substrate (e.g., TMB) and measure the absorbance at the appropriate wavelength. The signal intensity is inversely proportional to the binding affinity of the competitor lipid.

The following table presents representative data that could be obtained from a competitive ELISA, showing the concentration of competitor lipid required to achieve 50% inhibition (IC50) of the indicator lipid binding to CD1d.

Competitor Lipid	IC50 (μM)
18:1 Caproylamine PE	1.5
Test Lipid A	0.5
Test Lipid B	10.2

Note: The IC50 values are hypothetical and for illustrative purposes. Lower IC50 values indicate higher binding affinity.

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Generation of Artificial Antigen-Presenting Cells (aAPCs)

18:1 Caproylamine PE can be used as a lipid antigen to generate CD1d-Ig-based artificial antigen-presenting cells (aAPCs).[1] These aAPCs can be utilized to stimulate and expand specific T cell populations, such as invariant Natural Killer T (iNKT) cells.

- Bead Coating: Covalently couple CD1d-Ig fusion protein and an anti-CD28 antibody to magnetic beads.
- Lipid Loading: Incubate the coated beads with **18:1 Caproylamine PE** to load the lipid antigen onto the CD1d molecules.
- aAPC Washing: Wash the beads to remove any unbound lipid.
- T-Cell Co-culture: Co-culture the lipid-loaded aAPCs with a population of T cells (e.g., peripheral blood mononuclear cells).
- T-Cell Expansion and Activation: Monitor the expansion and activation of the target T cell population (e.g., iNKT cells) over several days using techniques such as flow cytometry and cytokine secretion assays (e.g., IFN-γ ELISA).

Drug Delivery: Formulation of Functionalized Liposomes

The amine group on **18:1 Caproylamine PE** makes it a valuable component in the formulation of functionalized liposomes for drug delivery.[7][8][9] This functional group can be used to attach targeting ligands (e.g., antibodies, peptides) or other molecules to the surface of the liposome, enhancing its therapeutic efficacy and specificity.

- Targeted Delivery: Surface modification with targeting moieties can direct the liposome to specific cells or tissues, increasing drug concentration at the site of action and reducing off-target effects.[10]
- Enhanced Stability: The surface charge can be modulated to improve the stability of the liposomal formulation in biological fluids.

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- Versatile Conjugation Chemistry: The primary amine provides a reactive handle for a variety of conjugation chemistries, allowing for the attachment of a wide range of molecules.
- Lipid Film Hydration: Dissolve **18:1 Caproylamine PE** along with other lipid components (e.g., a structural phospholipid like DOPC and cholesterol) in an organic solvent. Evaporate the solvent to form a thin lipid film.
- Hydration: Hydrate the lipid film with an aqueous buffer containing the drug to be encapsulated. This process forms multilamellar vesicles (MLVs).
- Size Reduction: Subject the MLV suspension to sonication or extrusion through polycarbonate membranes of a defined pore size to produce small unilamellar vesicles (SUVs) of a desired diameter.
- Surface Functionalization: Conjugate the targeting ligand to the amine groups on the surface of the liposomes using an appropriate cross-linker.
- Purification: Remove the unencapsulated drug and unconjugated ligands using techniques such as dialysis or size exclusion chromatography.

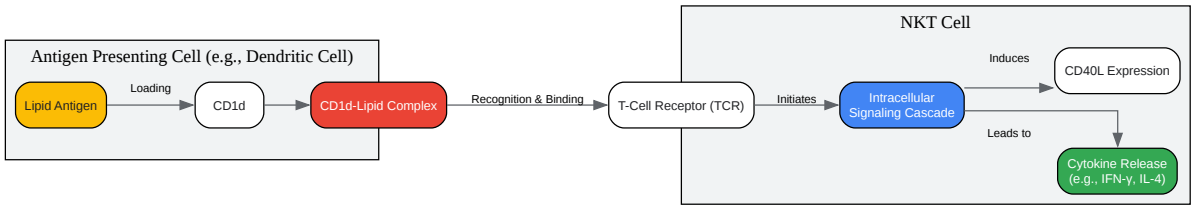
Biological Context: The CD1d-Mediated NKT Cell Activation Pathway

18:1 Caproylamine PE's role in immunology is primarily as a tool to study the presentation of lipid antigens by CD1d molecules to Natural Killer T (NKT) cells.[1][11] The interaction between a lipid-loaded CD1d molecule on an antigen-presenting cell (APC) and the T-cell receptor (TCR) on an NKT cell triggers a signaling cascade leading to NKT cell activation.

Signaling Pathway of NKT Cell Activation

The following diagram illustrates the key steps in the direct activation of an iNKT cell by a lipid antigen presented on a CD1d molecule of a dendritic cell (DC).

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Caption: Direct activation of an NKT cell via TCR recognition of a CD1d-lipid complex.

Conclusion

18:1 Caproylamine PE is a versatile and valuable tool for researchers in immunology and drug development. Its well-defined chemical properties, coupled with its utility in competitive binding assays, the generation of artificial antigen-presenting cells, and the formulation of functionalized liposomes, make it an indispensable reagent for studying lipid antigen presentation and for designing targeted drug delivery systems. This guide provides a foundational understanding and practical protocols to facilitate its effective use in the laboratory.

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